

Proper Disposal of Pbrm1-BD2-IN-7: A Safety and Operations Guide

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Compound of Interest

Compound Name: *Pbrm1-BD2-IN-7*

Cat. No.: *B15139792*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This guide provides essential information and step-by-step procedures for the safe disposal of **Pbrm1-BD2-IN-7**, a selective and cell-active polybromo-1 (PBRM1) bromodomain inhibitor.

Important Notice: A specific Safety Data Sheet (SDS) for **Pbrm1-BD2-IN-7** was not located. The following procedures are based on the SDS for the closely related compound, PBRM1-BD2-IN-5, also supplied by MedChemExpress. It is assumed that the handling and disposal requirements are similar due to their structural and functional relationship. However, it is imperative to consult with your institution's environmental health and safety (EHS) office for specific guidance and to ensure compliance with all local, state, and federal regulations.

Compound Data Overview

For ease of reference, the following table summarizes key quantitative data for **PBRM1-BD2-IN-7** and the related compound PBRM1-BD2-IN-5.

Property	PBRM1-BD2-IN-7	PBRM1-BD2-IN-5
CAS Number	2819989-68-7[1]	2819989-61-0[2]
Molecular Formula	C16H15ClN2O[1]	C15H13ClN2O[2]
Molecular Weight	286.76 g/mol [1]	272.73 g/mol
IC50 (PBRM1-BD2)	0.29 μ M	0.26 μ M
Purity (by HPLC)	>98%	99.75%
Recommended Storage (Solid)	-20°C (Long Term)	-20°C for 3 years
Recommended Storage (In Solvent)	Not specified	-80°C for 6 months, -20°C for 1 month
Solubility	DMSO	DMSO

Experimental Protocols: Disposal Procedures

The following step-by-step disposal protocol is adapted from the safety data sheet for PBRM1-BD2-IN-5. These procedures should be performed in a designated and properly ventilated area while wearing appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE) Requirements:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: Laboratory coat.

Step-by-Step Disposal of Unused Solid Material:

- Consult Local Regulations: Before initiating any disposal procedures, confirm the appropriate waste stream with your institution's EHS office.
- Package for Disposal:
 - Ensure the original container is securely sealed.

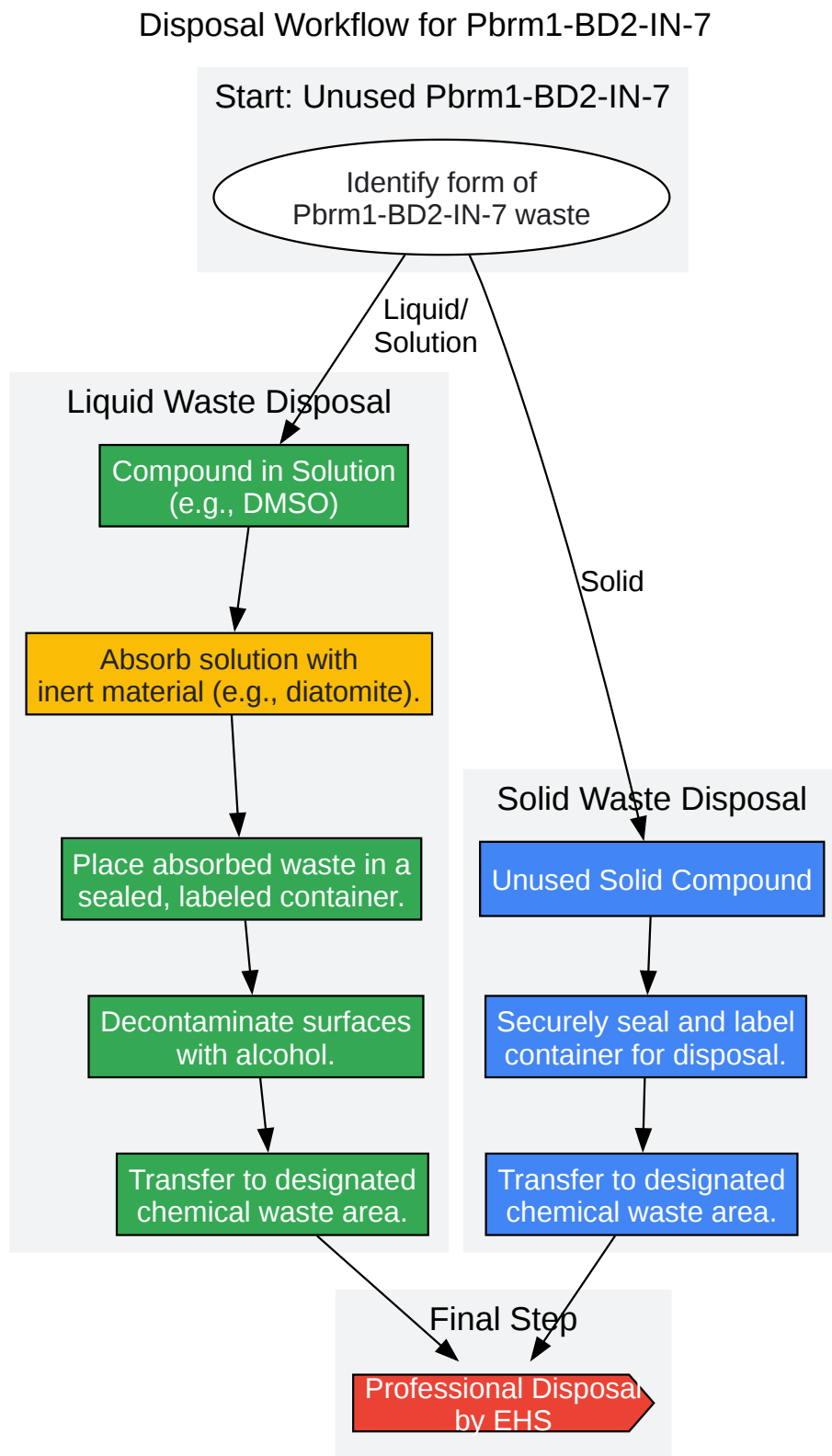
- If repackaging is necessary, use a clearly labeled, compatible container.
- The label should include the full chemical name ("**Pbrm1-BD2-IN-7**"), CAS number (2819989-68-7), and any relevant hazard information.
- Waste Collection: Transfer the sealed container to your laboratory's designated chemical waste collection area.

Step-by-Step Disposal of Solutions (e.g., in DMSO):

- Avoid Drain Disposal: Do not dispose of solutions containing **Pbrm1-BD2-IN-7** down the drain or in regular trash.
- Absorb Liquid Waste:
 - For small spills or residual solutions, absorb the liquid using a non-reactive, absorbent material such as diatomite or universal binders.
- Contain Contaminated Materials:
 - Place the absorbent material and any other contaminated items (e.g., pipette tips, paper towels) into a sealable, labeled waste container.
 - The label should clearly indicate "Hazardous Waste" and list the chemical constituents (e.g., "**Pbrm1-BD2-IN-7** in DMSO").
- Decontaminate Surfaces:
 - Clean any contaminated surfaces or equipment by scrubbing with alcohol.
 - Dispose of the cleaning materials as hazardous waste.
- Waste Collection: Transfer the sealed hazardous waste container to your laboratory's designated chemical waste collection area for pickup and disposal by trained personnel.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Pbrm1-BD2-IN-7** in both solid and solution forms.



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Caption: Disposal workflow for **Pbrm1-BD2-IN-7**.

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References

- 1. PBRM1-BD2-IN-7 Supplier | CAS 2819989-68-7 | AOBIOUS [aobious.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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